

Environmental Fate of Aluminum Lactate: A Technical Guide

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Compound of Interest

Compound Name: Aluminum lactate

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Executive Summary

Aluminum lactate, a compound with applications in various industries, including pharmaceuticals and cosmetics, necessitates a thorough understanding of its environmental fate to ensure its safe and sustainable use. This technical guide provides an in-depth analysis of the current knowledge regarding the environmental degradation, persistence, and potential ecological effects of **aluminum lactate**. The available data suggests that the lactate component is readily biodegradable, while the environmental behavior of the aluminum ion is governed by complex speciation influenced by environmental pH. This document synthesizes the limited specific data for **aluminum lactate** with broader knowledge of its constituent parts and outlines standardized methodologies for its comprehensive environmental risk assessment.

Introduction

Aluminum lactate, the aluminum salt of lactic acid, is utilized in diverse applications owing to its astringent and antimicrobial properties. As its use becomes more widespread, a critical evaluation of its environmental impact is imperative. This guide details the principal environmental fate pathways of **aluminum lactate**, including biodegradation, hydrolysis, photodegradation, and soil sorption, and discusses its potential for bioaccumulation and ecotoxicity.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **aluminum lactate** is essential for predicting its environmental behavior.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₅ AlO ₉	[1]
Molecular Weight	294.19 g/mol	[1]
Appearance	White powder	[2]
Solubility in Water	50 g/L at 20°C	[2]
pH	3.0 (5% solution at 20°C)	[2]
Stability	Stable under normal conditions of use and storage.	[2]

Environmental Fate Pathways

The environmental persistence and transformation of **aluminum lactate** are determined by a combination of biotic and abiotic processes.

Biodegradation

The biodegradability of **aluminum lactate** is a critical factor in its environmental persistence. While specific studies on **aluminum lactate** are limited, the lactate component is known to be readily biodegradable.

Quantitative Data:

Parameter	Result	Method	Reference
Biodegradability	Lactic acid and its alkyl esters were degraded for more than 60% in ready biodegradability tests.	OECD 301	[2]
Fish Toxicity	The toxicity of lactate salts in standard tests is primarily determined by the associated cation and not the lactate part.	-	[2]

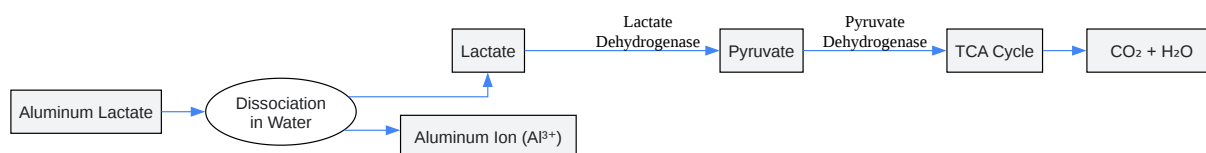
Experimental Protocol: Ready Biodegradability (OECD 301)

The ready biodegradability of **aluminum lactate** can be assessed using the OECD 301 series of tests, such as the CO₂ evolution test (OECD 301B).

- Principle: A defined concentration of the test substance is incubated in a mineral medium with a microbial inoculum (e.g., activated sludge). The degradation of the substance is followed by the measurement of the CO₂ produced over a 28-day period.
- Procedure:
 - Prepare a mineral medium containing the test substance as the sole organic carbon source.
 - Inoculate the medium with a small volume of activated sludge.
 - Aerate the test flasks with CO₂-free air.
 - Trap the evolved CO₂ in a suitable absorbent (e.g., barium hydroxide or sodium hydroxide) and quantify it by titration.
 - A reference compound (e.g., sodium benzoate) and a toxicity control are run in parallel.

- Pass Level: The substance is considered readily biodegradable if the percentage of CO₂ evolution reaches 60% of the theoretical maximum within a 10-day window during the 28-day test period.[3]

Logical Relationship: Aerobic Biodegradation of Lactate



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Aerobic biodegradation pathway of the lactate component.

Hydrolysis

In an aqueous environment, **aluminum lactate** will dissociate into aluminum ions and lactate ions. The aluminum ion will then undergo hydrolysis, forming various aluminum hydroxide species, the distribution of which is highly dependent on the pH of the surrounding water.

Quantitative Data:

Specific hydrolysis rate data for **aluminum lactate** is not currently available. The environmental fate of the aluminum portion will be dictated by aluminum speciation at different environmental pH levels.

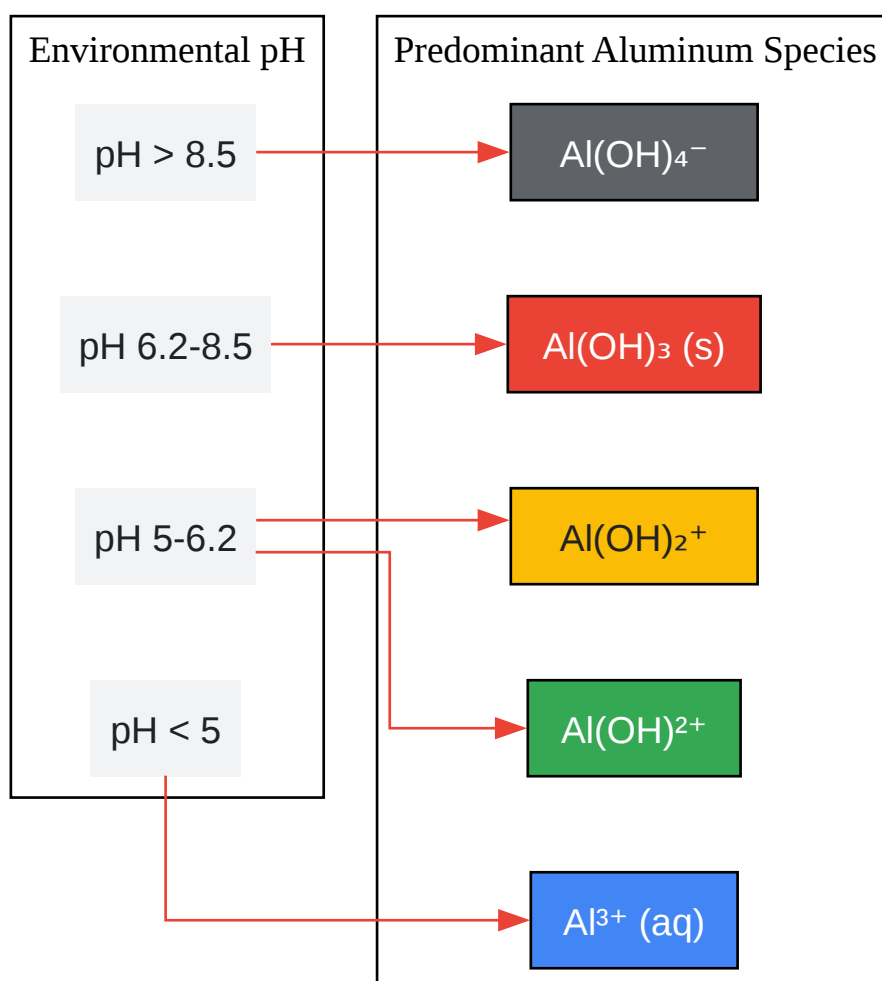
Experimental Protocol: Hydrolysis as a Function of pH (OECD 111)

This guideline is used to determine the rate of abiotic hydrolysis of chemicals in aqueous solutions at pH values commonly found in the environment (pH 4-9).[1]

- Principle: The test substance is dissolved in sterile aqueous buffer solutions of different pH values and incubated in the dark at a constant temperature. The concentration of the test substance is determined at various time intervals to calculate the hydrolysis rate constant.

- Procedure:
 - Prepare sterile buffer solutions at pH 4, 7, and 9.
 - Add the test substance to each buffer solution.
 - Incubate the solutions in the dark at a controlled temperature (e.g., 25°C).
 - At appropriate time intervals, take samples and analyze for the concentration of the test substance.
 - Calculate the pseudo-first-order rate constant (k_{obs}) for each pH.

Diagram: Aluminum Speciation in Water



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Influence of pH on aluminum speciation in water.

Photodegradation

Direct photolysis of **aluminum lactate** is not expected to be a significant degradation pathway as it does not absorb light in the environmentally relevant UV spectrum (>290 nm). However, indirect photodegradation processes may occur.

Quantitative Data:

Specific photodegradation data for **aluminum lactate** is not available. Studies on lactate have shown photodegradation in the presence of photosensitizers like Fe(III).

Experimental Protocol: Direct Photolysis in Water (OECD 316)

This guideline is used to determine the potential for direct phototransformation of a chemical in water.^[4]

- Principle: A solution of the test substance in pure water is irradiated with light of a spectral distribution similar to that of sunlight. The concentration of the test substance is monitored over time to determine the rate of photolysis.
- Procedure:
 - Determine the UV-visible absorption spectrum of the test substance.
 - Prepare a solution of the test substance in purified water.
 - Irradiate the solution with a suitable light source (e.g., xenon arc lamp) that simulates natural sunlight.
 - Maintain a constant temperature during irradiation.
 - Analyze samples at various time intervals for the concentration of the test substance.
 - Run dark controls in parallel to account for non-photolytic degradation.

- Calculate the first-order rate constant and the quantum yield.

Adsorption/Desorption in Soil

The mobility of **aluminum lactate** in the soil environment will be influenced by the adsorption of its components to soil particles. The lactate anion is expected to be mobile, while the aluminum cation's mobility is highly dependent on soil pH and the presence of organic matter. In acidic soils, aluminum is more mobile and bioavailable.

Quantitative Data:

Specific soil adsorption/desorption coefficients (K_d or K_{oc}) for **aluminum lactate** are not available.

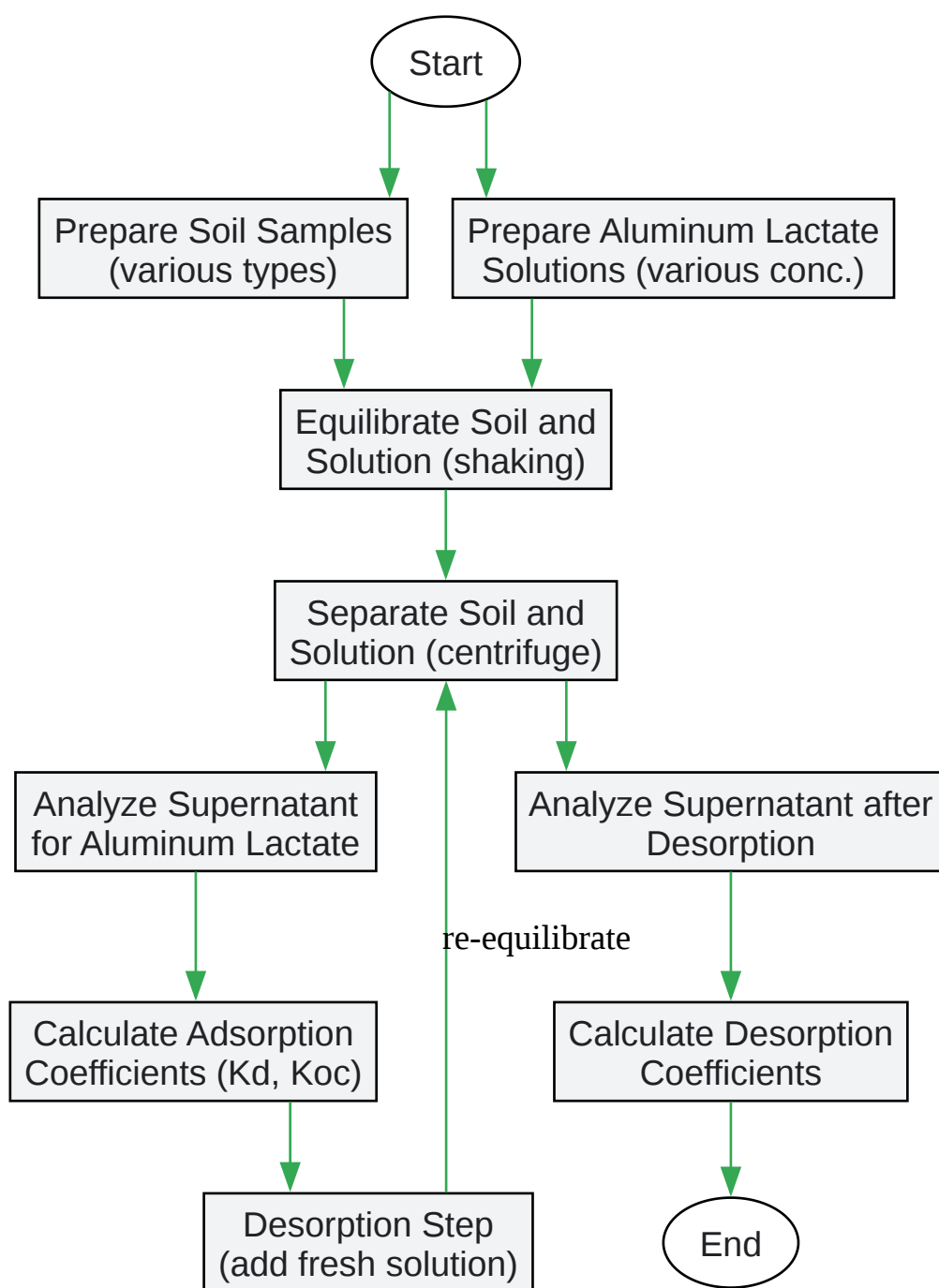
Experimental Protocol: Adsorption – Desorption Using a Batch Equilibrium Method (OECD 106)

This method is used to determine the adsorption and desorption potential of a chemical in different soil types.^[5]

- Principle: A solution of the test substance is equilibrated with a soil sample of known weight. The concentration of the test substance remaining in the solution phase is measured to determine the amount adsorbed to the soil.
- Procedure:
 - Select a range of representative soil types.
 - Prepare solutions of the test substance at different concentrations.
 - Add a known volume of each solution to a known weight of soil.
 - Equilibrate the soil-solution mixtures by shaking for a defined period.
 - Separate the soil and solution phases by centrifugation.
 - Analyze the concentration of the test substance in the solution.

- Calculate the adsorption coefficient (K_d) and the organic carbon-normalized adsorption coefficient (K_{oc}).
- For desorption, replace a portion of the supernatant with a fresh solution without the test substance and re-equilibrate.

Workflow: Soil Adsorption/Desorption Study (OECD 106)



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Experimental workflow for OECD 106.

Bioaccumulation

Based on the general understanding of aluminum toxicology, significant bioaccumulation of aluminum in the food chain is not expected.[6] The lactate component will be readily metabolized.

Ecotoxicity

The ecotoxicity of **aluminum lactate** is expected to be primarily driven by the aluminum ion, particularly in acidic aquatic environments where its bioavailability and toxicity are enhanced.

Quantitative Data:

Specific ecotoxicity data for **aluminum lactate** is limited. The following table provides a framework for the type of data that should be generated.

Test Organism	Endpoint	Value (mg/L)	Method	Reference
Daphnia magna	48h EC ₅₀ (Immobilization)	Data not available	OECD 202	-
Pseudokirchnerie lla subcapitata	72h EC ₅₀ (Growth Inhibition)	Data not available	OECD 201	-
Eisenia fetida	14d LC ₅₀ (Mortality)	Data not available	OECD 207	-

Experimental Protocols:

- Daphnia sp. Acute Immobilisation Test (OECD 202): Young daphnids are exposed to a range of concentrations of the test substance for 48 hours. The concentration that causes immobilization in 50% of the daphnids (EC₅₀) is determined.[7]

- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): Exponentially growing cultures of algae are exposed to the test substance for 72 hours. The concentration that inhibits growth by 50% (EC₅₀) is calculated.[8]
- Earthworm, Acute Toxicity Test (OECD 207): Adult earthworms are exposed to the test substance mixed into artificial soil for 14 days. The concentration that is lethal to 50% of the earthworms (LC₅₀) is determined.[9]

Conclusion and Recommendations

The environmental fate of **aluminum lactate** is characterized by the rapid biodegradation of the lactate anion and the complex, pH-dependent behavior of the aluminum cation. While the lactate component is not expected to persist in the environment, the potential for aluminum toxicity, particularly in acidic ecosystems, warrants careful consideration.

To provide a more complete environmental risk assessment, it is recommended that the following studies be conducted for **aluminum lactate** according to the specified OECD guidelines:

- Ready Biodegradability (OECD 301)
- Hydrolysis as a Function of pH (OECD 111)
- Adsorption – Desorption using a Batch Equilibrium Method (OECD 106)
- Acute Ecotoxicity testing (OECD 201, 202, 207)

The generation of these data will enable a robust and scientifically sound evaluation of the environmental risks associated with the use of **aluminum lactate**.

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